

Boc-Asp-Ofm solid-phase peptide synthesis SPPS

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Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

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Boc-Asp(Ofm)-OH: An Overview for SPPS

Boc-Asp(Ofm)-OH is a protected aspartic acid derivative used in peptide synthesis. Its key feature is the orthogonal protection of the two carboxylic acid groups, allowing for selective deprotection.

The table below summarizes its core chemical and physical properties:

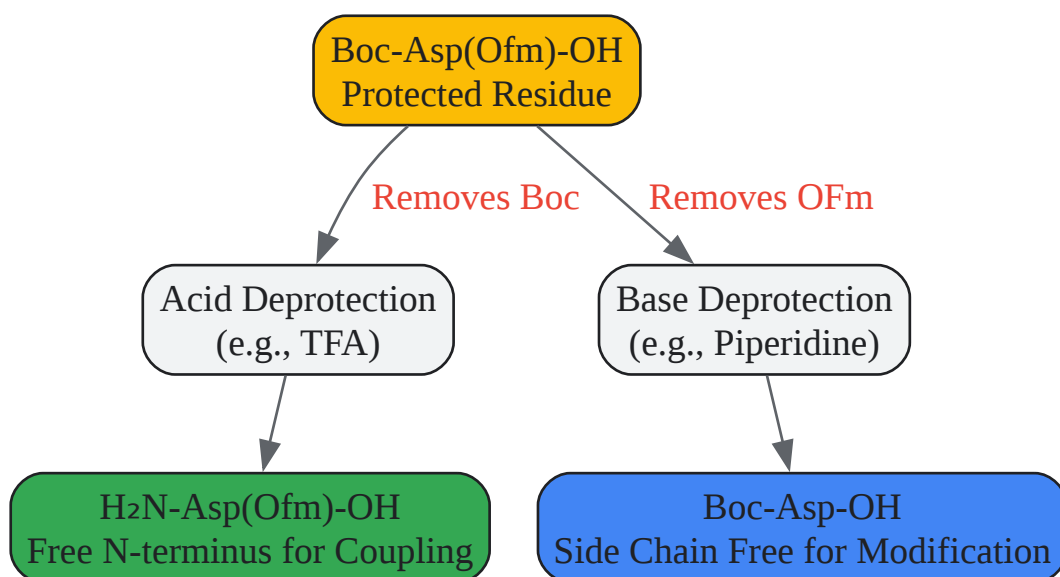
Property	Description
CAS Number	117014-32-1 [1] [2]
Molecular Formula	C ₂₃ H ₂₅ NO ₆ [1] [2]
Molecular Weight	411.4-411.5 g/mol [1] [2]
Appearance	Off-white to white powder [2]
Purity	98% min [2]
Storage	2-8°C, away from light [2]

The compound's structure features two distinct protecting groups, each removable under different conditions, which is crucial for its application:

- **N-terminus:** Protected by the **tert-butyloxycarbonyl (Boc)** group, which is acid-labile [3].
- **Side chain (β -carboxyl):** Protected by the **9-fluorenylmethyl (OFm)** ester group, which is base-labile [3].

This orthogonality means that the Boc group can be removed with mild acid without affecting the OFm ester, and conversely, the OFm ester can be removed with a base like piperidine without disturbing the Boc group [3]. This allows for precise sequential deprotection and chain elongation.

The following diagram illustrates the deprotection workflow and the orthogonal relationship between the two protecting groups:



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Strategic Use in Peptide Synthesis

The primary application of Boc-Asp(OFm)-OH is in **Boc-based SPPS** strategies. In this approach, the peptide chain is anchored to the resin, and the Boc group is used for temporary N- α -amine protection, while the OFm group serves as a permanent protection for the aspartic acid side chain during chain assembly [3].

The key advantage of the OFm group is its stability under the acidic conditions (e.g., with Trifluoroacetic acid - TFA) used to remove the Boc group. This stability prevents unwanted side reactions of the aspartic acid side chain during the repeated deprotection cycles throughout the synthesis [3]. After the full peptide sequence is assembled, the OFm group can be selectively removed using a base to free the side-chain carboxyl group for further manipulation.

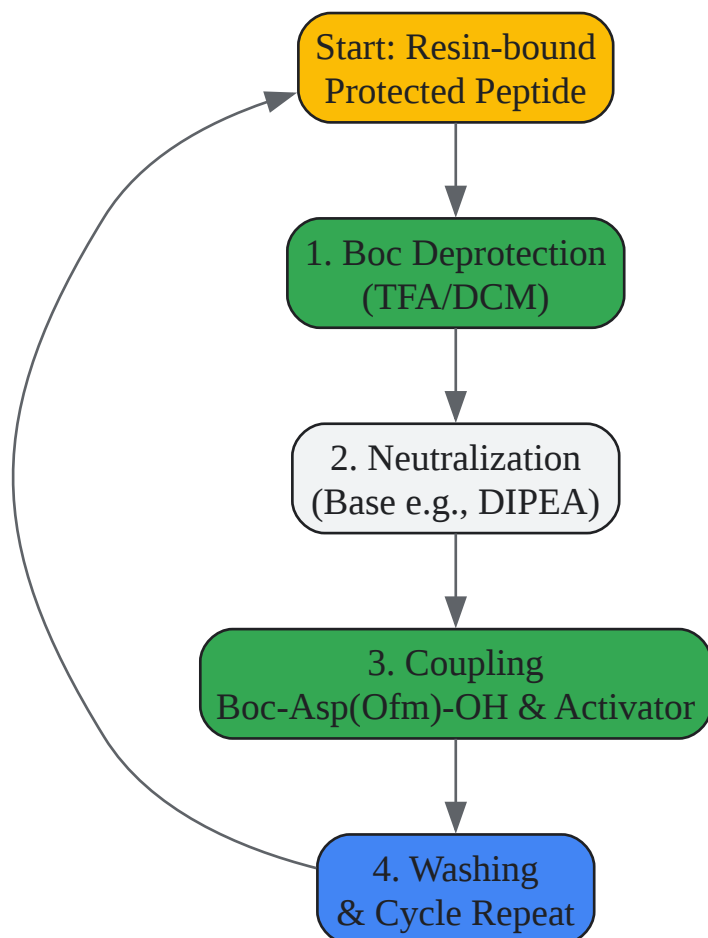
Key Considerations for Application

While detailed protocols for Boc-Asp(Ofm)-OH were not found in the search results, the following points are critical for its successful application based on general Boc-SPPS principles:

- **Resin Selection:** Boc-SPPS typically uses resins like PAM or MBHA, which are stable to the base used to remove the OFm group but can be cleaved with strong acids like Hydrogen Fluoride (HF) at the end of the synthesis [3].
- **Orthogonality in Practice:** The true value of this building block is realized in complex syntheses, such as the formation of cyclic peptides or branched structures, where the aspartic acid side chain needs to be available for reaction at a specific point in the sequence, while the backbone elongation continues.
- **Safety Note:** Boc-SPPS historically requires the use of highly toxic hydrofluoric acid (HF) for final cleavage from the resin, which demands specialized equipment and rigorous safety protocols [3].

Experimental Workflow Outline

The diagram below outlines a generic Boc-SPPS cycle, indicating where a side-chain protected amino acid like Boc-Asp(Ofm)-OH would be incorporated.



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Key Steps:

- **Boc Deprotection:** Treat the resin with a solution of TFA in dichloromethane (DCM) to remove the Boc group and expose the free N-terminal amine.
- **Neutralization:** Wash and treat the resin with a base like N,N-Diisopropylethylamine (DIPEA) to neutralize the amine salt formed in step 1.
- **Coupling:** Add Boc-Asp(Ofm)-OH along with an activator (e.g., HBTU, DIC) to form the peptide bond. The OFm group on the aspartic acid side chain remains completely stable throughout these steps.
- **Washing and Repetition:** Wash away excess reagents and repeat the cycle for the next amino acid.

Protocol & Data Gaps in Search Results

The available search results confirm the existence and basic properties of Boc-Asp(Ofm)-OH but are insufficient for creating detailed application notes. **Critical information missing** includes:

- Specific concentrations, volumes, and reaction times for coupling and deprotection.
- Detailed procedures for the final cleavage of the peptide from the resin and global deprotection.
- Chromatographic data (HPLC conditions, expected retention times).
- Mass spectrometry characterization data.

Suggested Next Steps for Researchers

To obtain the detailed protocols required for laboratory work, I suggest you:

- **Consult Primary Literature:** Search platforms like SciFinder or Reaxys using the CAS number (117014-32-1) to find peer-reviewed journal articles that detail the use of this specific compound.
- **Contact Suppliers:** Reach out to specialized chemical suppliers (e.g., the manufacturers cited in [4] and [2]) directly, as they often provide technical data sheets or application notes upon request.
- **Specialized Handbooks:** Refer to authoritative texts on advanced peptide synthesis, which often contain chapters dedicated to the use of orthogonally protected amino acids.

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References

1. - Boc (asp)-oh | CAS#:117014-32-1 | Chemsrcofm [chemsrc.com]
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3. Blog - Boc versus Fmoc for Solid Phase Peptide Synthesis [iris-biotech.de]
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